

GHS Hazard Profile of Methyl 5-oxohexanoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Methyl 5-oxohexanoate

Cat. No.: B077428

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This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard information for **Methyl 5-oxohexanoate** (CAS No. 13984-50-4). The information is intended for researchers, scientists, and professionals in drug development who handle this compound. While specific toxicological studies on **Methyl 5-oxohexanoate** are limited, this guide synthesizes available data from safety data sheets and chemical databases to provide a concise and actionable hazard profile.

GHS Hazard Classification

Methyl 5-oxohexanoate is a chemical intermediate used in organic synthesis, including as a component in the synthesis of some active pharmaceutical ingredients. Based on available GHS classifications, it is identified as a substance that requires careful handling due to its potential health and physical hazards.^[1]

GHS Pictograms and Signal Word

The GHS pictograms associated with **Methyl 5-oxohexanoate** are intended to provide a quick visual reference to the types of hazards it presents.

- Pictogram:
 - Exclamation Mark (GHS07)
- Signal Word: Warning^[1]

Hazard and Precautionary Statements

The following tables summarize the GHS hazard (H) and precautionary (P) statements for **Methyl 5-oxohexanoate**.

Table 1: GHS Hazard Statements for **Methyl 5-oxohexanoate**

Code	Hazard Statement	Source
H227	Combustible liquid	[1]
H302	Harmful if swallowed	
H315	Causes skin irritation	[1]
H319	Causes serious eye irritation	[1]
H320	Causes eye irritation	
H335	May cause respiratory irritation	

Table 2: GHS Precautionary Statements for **Methyl 5-oxohexanoate**

Code	Precautionary Statement	Source
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[1]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[1]
P264	Wash hands thoroughly after handling.	[1]
P271	Use only outdoors or in a well-ventilated area.	[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1]
P302+P352	IF ON SKIN: Wash with plenty of water.	[1]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
P319	Get medical help if you feel unwell.	[1]
P321	Specific treatment (see supplemental first aid instruction on this label).	[1]

P332+P317	If skin irritation occurs: Get medical help.	[1]
P337+P317	If eye irritation persists: Get medical help.	[1]
P362+P364	Take off contaminated clothing and wash it before reuse.	[1]
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.	[1]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[1]
P405	Store locked up.	[1]
P501	Dispose of contents/container to an approved waste disposal plant.	[1]

Experimental Protocols for Hazard Assessment

Detailed experimental studies on the toxicological profile of **Methyl 5-oxohexanoate** are not readily available in the public domain.[\[2\]](#) A comprehensive hazard assessment would typically involve a series of standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

For a substance with the hazard profile of **Methyl 5-oxohexanoate**, the following experimental protocols would be relevant:

Table 3: Recommended OECD Test Guidelines for Hazard Assessment

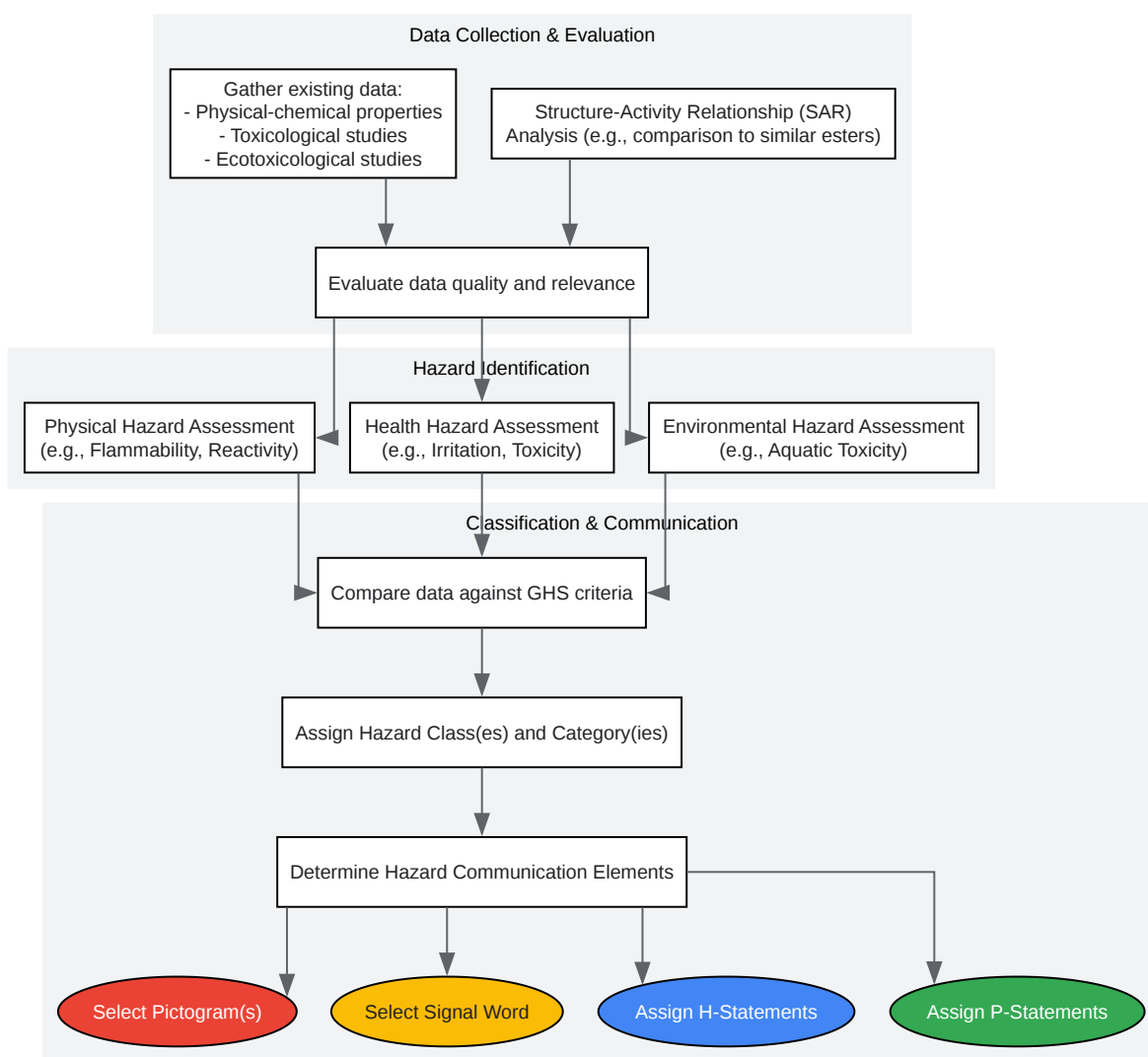
Hazard Endpoint	Relevant OECD Test Guideline(s)	Experimental Overview
Skin Irritation/Corrosion	OECD 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method) OECD 404 (Acute Dermal Irritation/Corrosion)	These tests assess the potential of a substance to cause reversible inflammatory changes (irritation) or irreversible tissue damage (corrosion) to the skin. The in vitro method uses reconstructed human epidermis to predict skin irritation, while the in vivo method involves applying the substance to the skin of experimental animals.
Serious Eye Damage/Irritation	OECD 492 (Reconstructed human Cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage) OECD 405 (Acute Eye Irritation/Corrosion)	These guidelines evaluate the potential for a substance to cause tissue damage in the eye, or serious physical decay of vision. The in vitro method uses a reconstructed human cornea-like epithelium, while the in vivo test involves instilling the substance into the eyes of experimental animals and observing the effects.
Acute Oral Toxicity	OECD 420 (Acute Oral Toxicity - Fixed Dose Procedure) OECD 423 (Acute Oral Toxicity - Acute Toxic Class Method) OECD 425 (Acute Oral Toxicity: Up-and-Down Procedure)	These methods are used to determine the short-term toxicity of a substance when ingested. They provide information on the median lethal dose (LD50) and can help classify the substance for its acute oral toxicity hazard.

Acute Inhalation Toxicity	OECD 403 (Acute Inhalation Toxicity)	This guideline assesses the toxicity of a substance when inhaled over a short period. It helps to determine the median lethal concentration (LC50) and is crucial for substances that may be volatile or aerosolized.
Mutagenicity	OECD 471 (Bacterial Reverse Mutation Test - Ames Test)	This in vitro test is widely used to screen for the mutagenic potential of a chemical by assessing its ability to induce mutations in several strains of <i>Salmonella typhimurium</i> and <i>Escherichia coli</i> .

The absence of specific studies for **Methyl 5-oxohexanoate** necessitates that researchers handle this compound with caution, adhering to the GHS precautionary statements.^[2]

Logical Workflow for GHS Hazard Classification

The GHS classification for a chemical like **Methyl 5-oxohexanoate** is determined through a structured process that evaluates available data against a set of established criteria. The following diagram illustrates a simplified logical workflow for this process.



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GHS Hazard Classification Workflow

Conclusion

While **Methyl 5-oxohexanoate** is a valuable chemical intermediate, it possesses hazards that necessitate careful handling and the use of appropriate personal protective equipment, particularly to prevent skin and eye contact. The GHS classification indicates it is a combustible liquid that causes skin and serious eye irritation, and may also be harmful if swallowed or inhaled.[1] For a complete understanding of its toxicological profile, further experimental studies following standardized protocols are warranted. Researchers should always consult the most recent Safety Data Sheet (SDS) from their supplier before handling this chemical.

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References

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